

Application Note: PrCP-7414 In Vivo Dosing Regimen for Mouse Obesity Models

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Compound of Interest

Compound Name: PrCP-7414
CAS No.: 1252037-41-4
Cat. No.: B610192

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Executive Summary

Prolylcarboxypeptidase (PRCP) is a serine protease recently identified as a critical regulator of central energy homeostasis. It exerts orexigenic (appetite-stimulating) effects by degrading the anorexigenic peptide α -melanocyte-stimulating hormone (α -MSH)[1]. **PrCP-7414** (also known in literature as Compound 8o) is a highly potent, reversible, and selective PRCP inhibitor designed to validate this mechanism[2].

This application note provides a comprehensive scientific guide on the mechanistic rationale, chemical formulation, and a rigorously self-validating in vivo subchronic dosing protocol for **PrCP-7414** in Diet-Induced Obese (DIO) mice, ensuring accurate translation of target engagement[3].

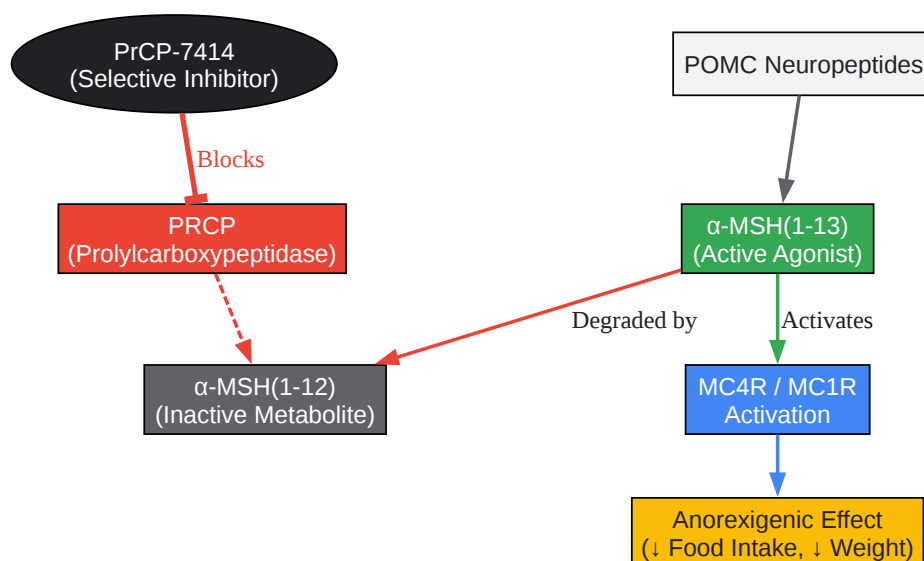
Mechanistic Rationale & Pathway Dynamics

The Causality of PRCP Inhibition

In the hypothalamus, the pro-opiomelanocortin (POMC) system governs satiety and metabolism. The active peptide α -MSH(1-13) binds and activates melanocortin-4 receptors

(MC4R) to suppress food intake and elevate energy expenditure[1]. PRCP endogenously catalyzes the cleavage of the C-terminal Pro-Val bond of α -MSH(1-13), rendering it into the inactive metabolite α -MSH(1-12)[4][5].

By selectively inhibiting PRCP (IC₅₀ of 1-2 nM), **PrCP-7414** halts this enzymatic degradation[2]. This causes a localized accumulation of active α -MSH(1-13), thereby restoring MC4R signaling and driving targeted weight loss through appetite suppression[6][7].



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Pathway of PRCP inhibition by **PrCP-7414** restoring MC4R-mediated anorexigenic signaling.

PrCP-7414 Compound Profiling & Data Readouts

PrCP-7414 (CAS# 1252037-41-4) is a structurally optimized benzimidazole pyrrolidinyl amide[8]. Unlike earlier generation proline-based inhibitors, it possesses minimal serum binding and high oral bioavailability in murine models[2][9].

Quantitative Efficacy Expectations

To vigorously test mechanism-of-action (MOA) and rule out generalized compound toxicity, it is critical to compare drug efficacy in wild-type (WT) DIO mice against PRCP knockout (PRCP^{-/-}) mice. Below is the empirically established weight loss matrix following a 5-day subchronic oral regimen[2][6].

Experimental Group	Genotype	Regimen	Expected Body Weight Change	Scientific Rationale
Vehicle Control	WT	PO, 5 Days	~ 0.0%	Establishes the baseline DIO growth trajectory without drug intervention.
PrCP-7414	WT	100 mg/kg, PO	- 5.0%	Demonstrates robust, target-mediated hypophagic weight loss due to α -MSH preservation[2].
PrCP-7414	PRCP ^{-/-} (KO)	100 mg/kg, PO	$\leq$ - 1.0%	Self-validating system: Lack of comparable weight loss confirms the drug's specificity for the PRCP target. Significant weight loss here would indicate non-specific off-target toxicity[3][6].

Experimental Protocols

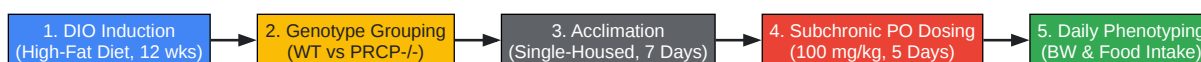
Reagent Preparation & Formulation

Causality Check: **PrCP-7414** (MW: 578.54 g/mol) is highly lipophilic[8]. It requires judicious use of co-solvents to achieve a uniform suspension or solution for precise oral gavage (PO), ensuring maximum systemic absorption without localized gastrointestinal precipitation[10].

- Stock Solution Creation: Dissolve **PrCP-7414** powder in 100% DMSO to yield a concentration of 100 mg/mL. Vortex and sonicate lightly until entirely clear. Note: Store at -20°C for up to months if unused[8][11].
- In Vivo Formulation: Prepare a daily working solution using a standard well-tolerated vehicle (5% DMSO, 10% Tween-80, 85% Saline).
 - Step A: Add the required volume of Tween-80 directly to the DMSO stock aliquot and vortex vigorously to form micelles.
 - Step B: Slowly add sterile 0.9% Normal Saline dropwise while under continuous vortexing/sonication.
 - Step C: The final dosing formulation must be calibrated to deliver 100 mg/kg at a standard gavage volume of 10 mL/kg (e.g., administering 300 µL of a 10 mg/mL solution to a 30g mouse).

In Vivo Workflow: The Diet-Induced Obesity (DIO) Model

This workflow mandates single-housing and built-in knockout cohort validations to guarantee data trustworthiness[12].



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Step-by-step workflow for testing **PrCP-7414** in DIO mouse models.

Step-by-Step Dosing & Monitoring Methodology

- DIO Induction: Feed male C57BL/6J WT and PRCP-/- mice a 60% high-fat diet (HFD) for 12 to 14 weeks to induce a stable obese and baseline hyperphagic state.
 - Rationale: A hyperphagic baseline widens the measurable dynamic range, making anorexigenic drug effects statistically clearer to identify[4].
- Acclimation: Single-house mice for a minimum of 7 days in metabolic cages or standard cages equipped with precision food hoppers.
 - Rationale: Single-housing is non-negotiable for deriving accurate, per-animal daily food intake data.
- Randomization: Assign mice to Vehicle or **PrCP-7414** treatment groups (n=8-10 per cohort), meticulously stratifying by baseline body weight and body composition.
- Dosing Execution:
 - Administer 100 mg/kg **PrCP-7414** via oral gavage (PO) once daily (QD) for 5 consecutive days[3][6].
 - Standardize the dosing time strictly to 1-2 hours prior to the onset of the dark cycle.
 - Rationale: Rodents consume >70% of their daily caloric intake during the dark cycle; pre-dosing ensures peak drug plasma concentration aligns with peak feeding behavior.
- Phenotypic Monitoring (Trustworthiness Check):
 - Measure animal body weight daily immediately prior to dosing.
 - Weigh the remaining food in the hopper daily. Calculate absolute daily food intake by subtracting the remaining weight and collection tray spillage from the known provided weight.
 - Interpretation: If the WT cohort reflects an anorexigenic ~5% body weight drop while the PRCP-/- cohort remains unaffected ($\leq 1\%$ variation), the operator has successfully validated the molecular efficacy of **PrCP-7414**[6].

References

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